

The Solubility Profile of 2-Ethylhexyl Thioglycolate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylhexyl thioglycolate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2-Ethylhexyl thioglycolate** (2-EHTG), a key intermediate in various chemical syntheses. Understanding its solubility is critical for its application in organic synthesis, polymer chemistry, and pharmaceutical development, enabling informed solvent selection for reactions, purifications, and formulations.

Core Concepts in Solubility

The solubility of a substance is fundamentally governed by the principle of "like dissolves like." This means that substances with similar polarities are more likely to be miscible. The polarity of a solvent is determined by the distribution of electron density within its molecules. Solvents can be broadly categorized as polar and non-polar. Polar solvents can be further divided into protic (containing a hydrogen atom bonded to an electronegative atom, like oxygen or nitrogen) and aprotic (lacking such a hydrogen).

2-Ethylhexyl thioglycolate (CAS: 7659-86-1) is an ester of thioglycolic acid and 2-ethylhexanol. Its molecular structure, featuring a long alkyl chain, an ester group, and a thiol group, results in a predominantly non-polar character, which dictates its solubility behavior.

Quantitative Solubility Data

While extensive quantitative data on the solubility of **2-Ethylhexyl thioglycolate** in a wide array of organic solvents is not readily available in published literature, its general solubility characteristics are well-documented. The available quantitative data for its solubility in water is presented below.

Solvent	Temperature (°C)	Solubility (mg/L)
Water	20	4.73[1][2][3]

Qualitative Solubility in Organic Solvents

Based on available technical data sheets and safety information, **2-Ethylhexyl thioglycolate** is known to be soluble or miscible with a variety of common organic solvents. This high degree of solubility in organic media is a key property for its use in many industrial and laboratory applications. The following table summarizes its qualitative solubility in different classes of organic solvents.

Solvent Class	Representative Solvents	Solubility of 2-Ethylhexyl thioglycolate
Polar Protic Solvents	Ethanol, Methanol, Isopropanol	Soluble / Miscible
Polar Aprotic Solvents	Acetone, Tetrahydrofuran (THF), Ethyl Acetate	Soluble / Miscible
Non-Polar Solvents	Toluene, Hexane, Diethyl Ether	Soluble / Miscible

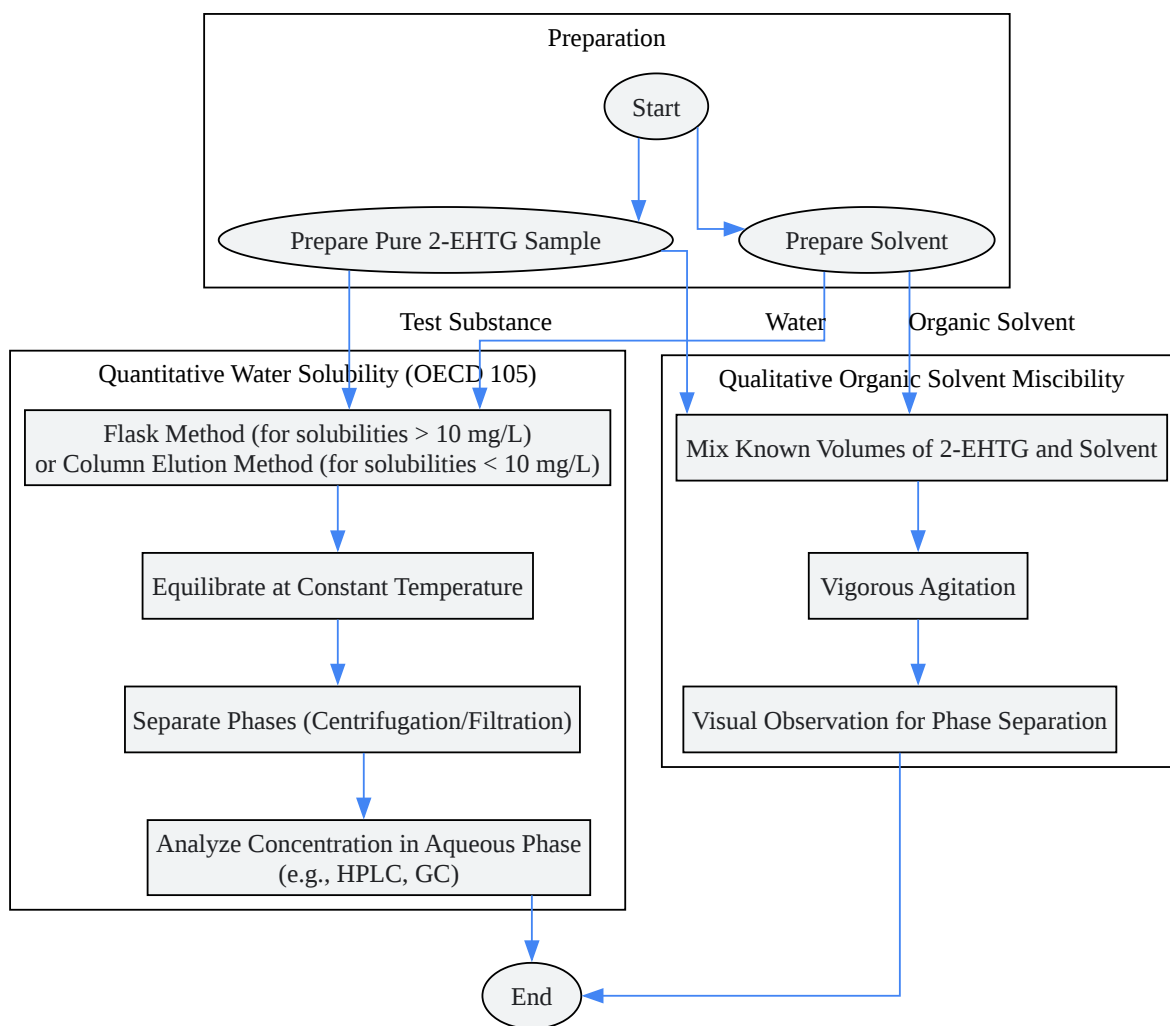
It is important to note that while "soluble" and "miscible" are often used interchangeably in this context, miscibility refers to the ability of two liquids to mix in all proportions, forming a homogeneous solution. For most practical purposes in organic chemistry, **2-Ethylhexyl thioglycolate** can be considered miscible with the organic solvents listed above.

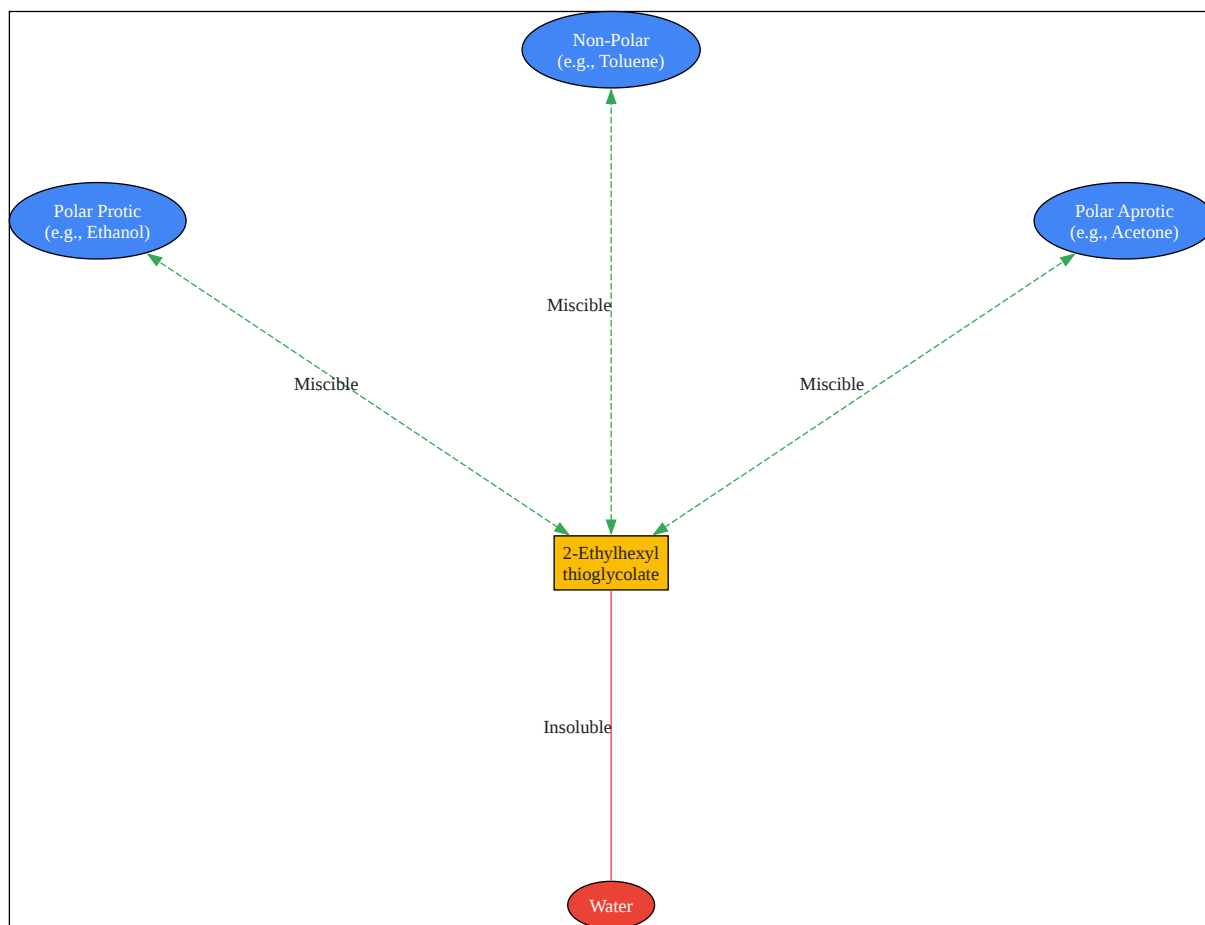
Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemistry. Below are detailed methodologies for assessing the solubility of a liquid substance like **2-Ethylhexyl**

thioglycolate.

Experimental Workflow for Solubility Determination





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